

# Safety and handling of 2-Methoxy-4-methyl-3-nitropyridine

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## Compound of Interest

**Compound Name:** 2-Methoxy-4-methyl-3-nitropyridine

**Cat. No.:** B066577

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An In-depth Technical Guide to the Safe Handling and Use of **2-Methoxy-4-methyl-3-nitropyridine**

## Authored by a Senior Application Scientist

Foreword: **2-Methoxy-4-methyl-3-nitropyridine** is a substituted pyridine derivative that serves as a key intermediate in the synthesis of complex molecules, particularly within the pharmaceutical and agrochemical sectors.<sup>[1][2]</sup> Its utility as a chemical building block necessitates a thorough understanding of its properties to ensure safe handling and application. This guide provides a comprehensive overview for researchers, chemists, and drug development professionals, synthesizing technical data with practical, field-proven insights to foster a culture of safety and precision in the laboratory.

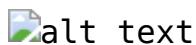
## Hazard Identification and Toxicological Profile

While specific toxicological data for **2-Methoxy-4-methyl-3-nitropyridine** is not extensively published, a robust safety profile can be constructed by examining structurally related nitropyridine compounds. Nitropyridine derivatives are generally classified as harmful or toxic and require careful handling.

GHS Hazard Classification (Anticipated): Based on analogs like 4-nitropyridine and other substituted nitropyridines, the following classifications should be assumed<sup>[3][4]</sup>:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[3][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[3][5]

Pictograms:



Signal Word: WARNING[3][6]

Toxicological Summary:

- Oral Toxicity: Harmful if swallowed.[3][7] Ingestion may lead to gastrointestinal irritation.[7]
- Dermal Contact: Causes skin irritation.[3][5] Prolonged contact should be avoided. Related compounds are known to be toxic in contact with skin.[4]
- Eye Contact: Causes serious eye irritation.[3][5] Direct contact can result in redness, pain, and potential damage.
- Inhalation: May cause respiratory tract irritation.[3][7] Dust or vapors should not be inhaled.

## Physical and Chemical Properties

Property	Value	Source
Chemical Formula	<chem>C7H8N2O3</chem>	[8]
Molecular Weight	168.15 g/mol	N/A
Appearance	White to yellow powder or crystals	[9]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[6][9]

## Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory.

### Engineering Controls:

- Fume Hood: All handling of solid **2-Methoxy-4-methyl-3-nitropyridine** and its solutions must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[10]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[3][11][12]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[13][14]

### Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][10]
- Hand Protection: Use compatible, chemical-resistant gloves (e.g., nitrile) inspected for integrity before each use.[10][12] Follow proper glove removal technique to avoid skin contact.

- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required. For larger quantities or situations with a high risk of splashing, additional protective clothing may be necessary.[10]
- Respiratory Protection: Not typically required when working within a fume hood. If engineering controls are insufficient or for emergency situations, use a government-approved respirator.[3]

## Safe Handling and Storage Procedures

The causality behind these procedures is to minimize the generation of dust and prevent cross-contamination, ensuring both operator safety and experimental integrity.

### Protocol 1: Handling the Solid Compound

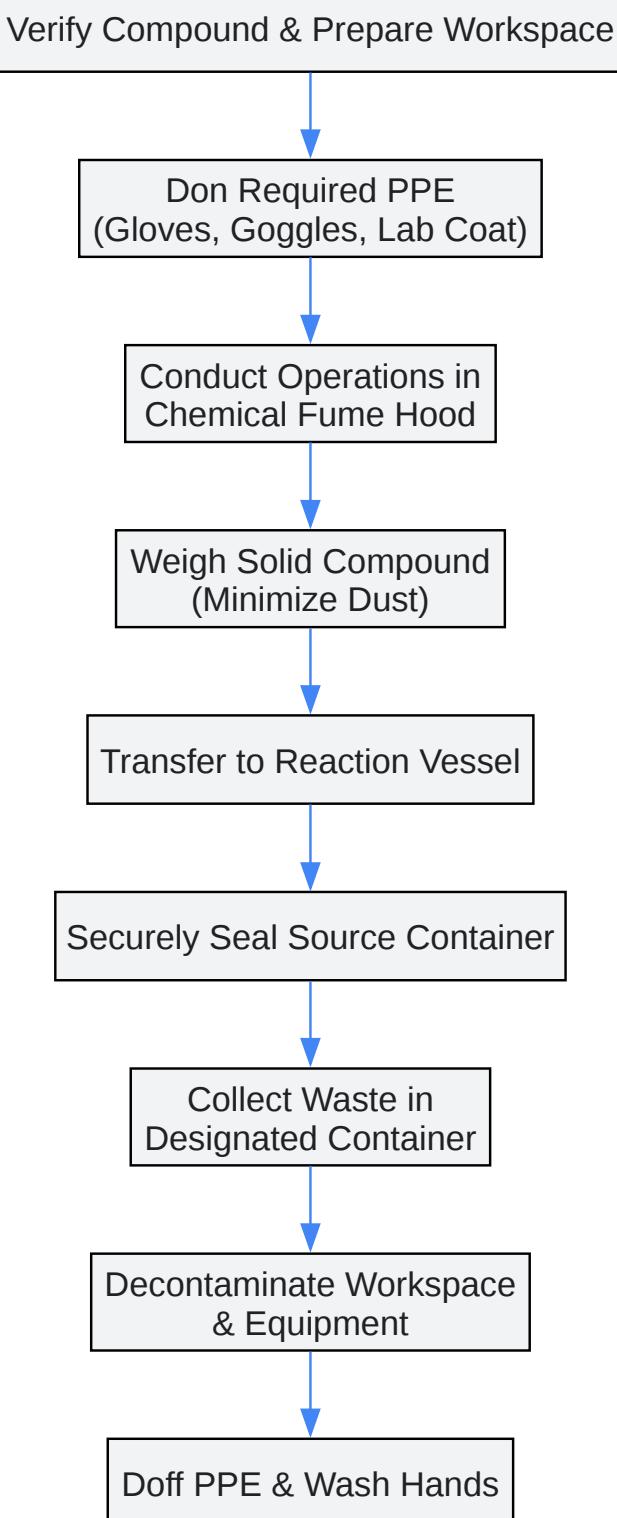
- Preparation: Before handling, ensure the fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, glassware).
- Don PPE: Put on all required PPE as detailed in Section 3.
- Transfer: Carefully transfer the required amount of **2-Methoxy-4-methyl-3-nitropyridine** from its storage container to a tared weigh boat or directly into the reaction vessel inside the fume hood. Minimize dust generation during this process.[7]
- Closure: Tightly close the main storage container immediately after use.[3]
- Cleaning: Clean any residual powder from the spatula and work surface using a solvent-moistened wipe, which should then be disposed of as chemical waste.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[11][15]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][10]

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)
- Store locked up or in an area accessible only to qualified personnel.[\[11\]](#)

### Standard Handling Workflow



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Caption: A typical workflow for safely handling **2-Methoxy-4-methyl-3-nitropyridine**.

# Accidental Release and Emergency Procedures

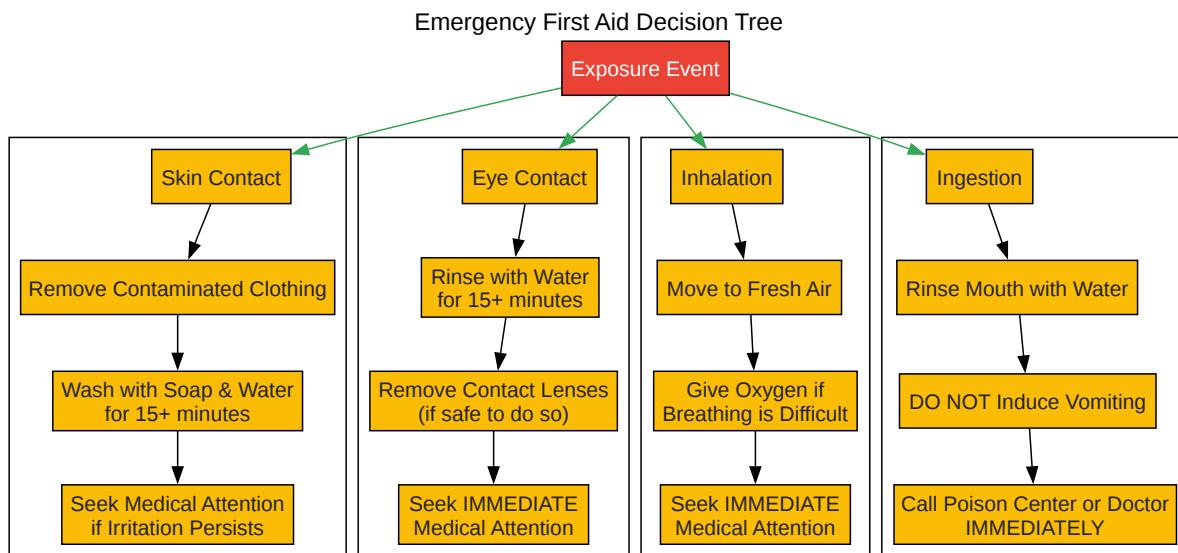
Immediate and correct response to an exposure or spill is critical.

## Protocol 2: Spill Cleanup

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.[11]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control Ignition: Remove all sources of ignition.[11][16]
- Contain: For a dry spill, carefully sweep or vacuum the material into a suitable, labeled disposal container. Avoid generating dust.[7][17]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and then soap and water.
- Dispose: Dispose of all cleanup materials as hazardous waste in accordance with local, regional, and national regulations.[5]

## First Aid Measures:

- General Advice: Consult a physician and show them the Safety Data Sheet.[10][12]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][5][13]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists.[5][7][11]
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention from an ophthalmologist.[5][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[7][10][11]



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Caption: A decision-making guide for first aid response to exposure incidents.

## Reactivity, Stability, and Disposal

Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).

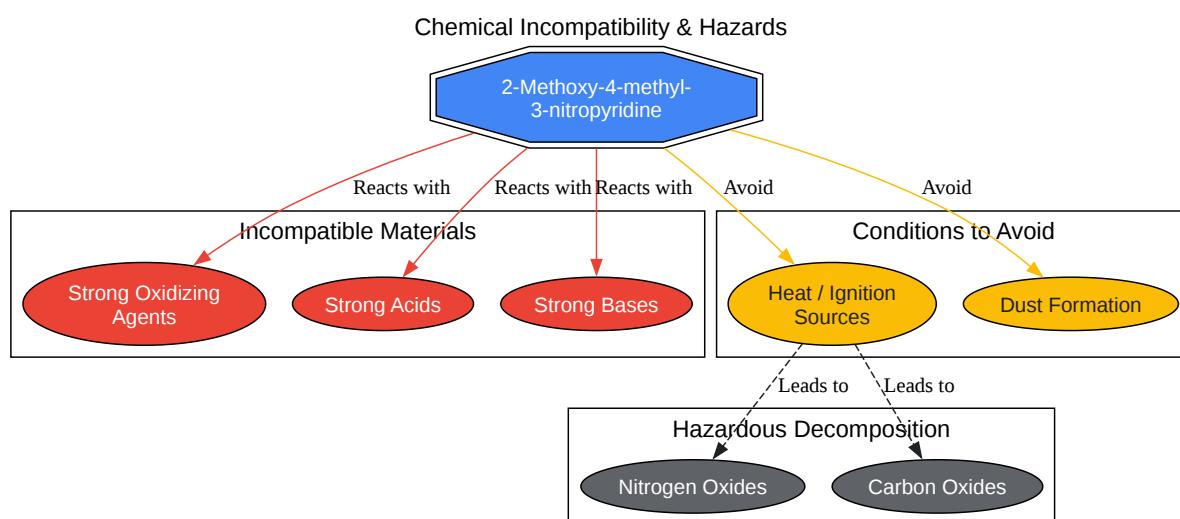
Conditions to Avoid:

- Heat, Flames, and Sparks: Keep away from sources of ignition.
- Dust Formation: Minimize the generation of dust, as fine particles suspended in air can form explosive mixtures.[\[7\]](#)[\[11\]](#)

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5]

Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may release irritating and toxic gases, including:

- Carbon oxides (CO, CO<sub>2</sub>)[5][10]
- Nitrogen oxides (NO<sub>x</sub>)[5]



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Caption: A relationship map of materials and conditions to avoid.

Disposal Considerations: Chemical waste must be disposed of in accordance with all applicable local, regional, and national regulations. Waste material should be handled by a

licensed chemical disposal company. Do not dispose of it down the drain.[14]

## Synthesis and Application Context

**2-Methoxy-4-methyl-3-nitropyridine** is a valuable intermediate in organic synthesis. It is often synthesized from precursors like 2-chloro-4-methyl-3-nitropyridine. Its utility stems from the reactivity of the pyridine ring, which is activated by the nitro group, making it susceptible to nucleophilic aromatic substitution (SNAr) reactions.[18] The methoxy and methyl groups also influence the regioselectivity of subsequent chemical transformations.

Its primary application is as a precursor for more complex molecules in:

- Pharmaceutical Development: The nitropyridine scaffold is a common feature in biologically active compounds.[1][19] The nitro group can be reduced to an amine, providing a key functional handle for building active pharmaceutical ingredients (APIs).[2]
- Agrochemical Synthesis: It serves as a building block for novel herbicides, fungicides, and pesticides.[1][20]

Understanding its role as a reactive intermediate underscores the importance of the handling precautions outlined in this guide. The very reactivity that makes it useful in synthesis also contributes to its potential hazards.

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